

Introduction: The Strategic Importance of (R)-2-Amino-2-phenylacetamide

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Compound of Interest

Compound Name: (R)-2-Amino-2-phenylacetamide

Cat. No.: B555532

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(R)-2-Amino-2-phenylacetamide, also known as D(-)-phenylglycinamide, is a chiral molecule of significant value in modern organic and medicinal chemistry.^{[1][2]} Its structure, featuring a stereogenic center alpha to both a phenyl ring and an amide group, makes it a powerful and versatile building block for the construction of enantiomerically pure compounds.^[2] In a field where the stereochemistry of a molecule can dictate its biological activity, the availability of robust, chiral synthons like **(R)-2-amino-2-phenylacetamide** is critical. Different stereoisomers of a drug can exhibit vastly different pharmacological and toxicological profiles, making enantioselective synthesis a cornerstone of drug development.^[2]

This guide provides an in-depth exploration of the synthetic applications of this compound, moving beyond simple reaction schemes to detail the underlying principles and provide actionable protocols for its use as a strategic precursor in complex molecule synthesis.

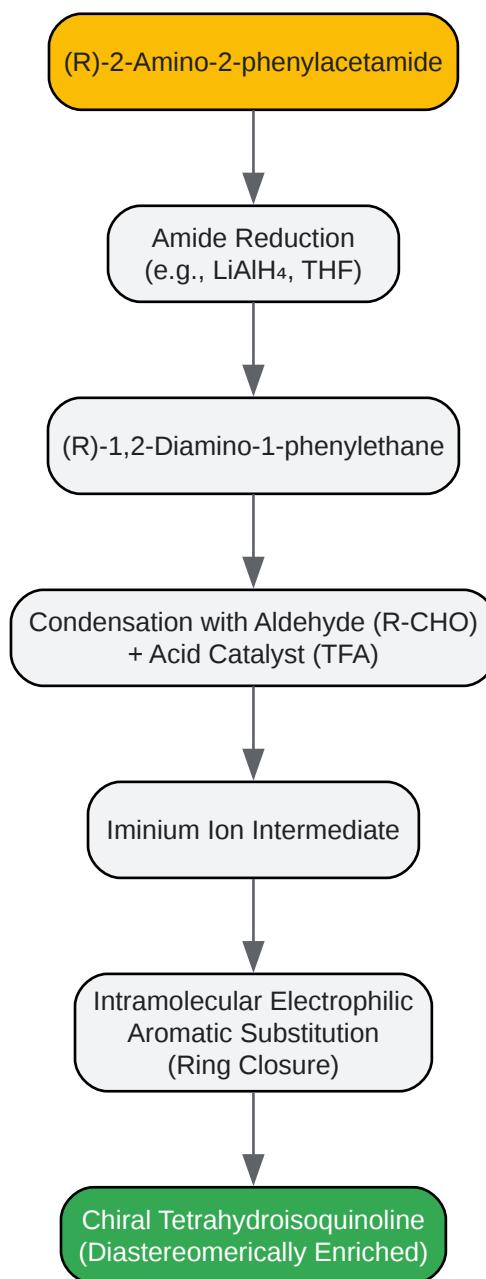
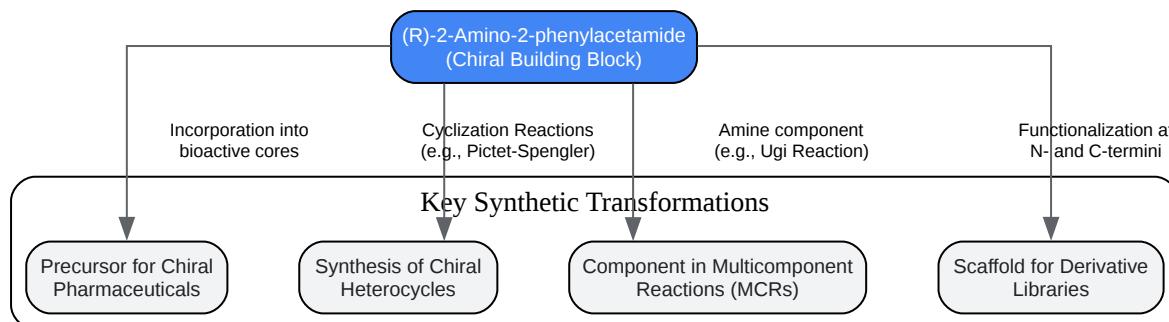
Physicochemical Properties

A thorough understanding of a reagent's physical properties is fundamental to its successful application in synthesis. Key data for **(R)-2-Amino-2-phenylacetamide** are summarized below.

Property	Value	Source
CAS Number	6485-67-2	[2] [3]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[2] [3]
Molecular Weight	150.18 g/mol	[2] [3]
Melting Point	125 - 129 °C	[2]
Optical Rotation	[α] = -48.5° (c=0.55, EtOH)	[2]
Appearance	White to off-white solid	[4]
Solubility	High solubility in water; soluble in alcohols	[1] [4]

Core Synthetic Applications: A Versatile Chiral Scaffold

(R)-2-Amino-2-phenylacetamide serves not as a transient chiral auxiliary that is later removed, but as a foundational chiral building block. The desired stereocenter is integral to the final molecular architecture. Its primary utility lies in its role as a precursor for more complex, high-value molecules, including pharmaceuticals and novel heterocyclic systems.



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References

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